

Core Data on Related Palmitate Compounds

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 16-Oxo-palmitate

Cat. No.: S658841

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While quantitative data specifically for **16-oxo-palmitate** is not available in the search results, the tables below summarize key information about its precursor, palmitic acid, and the related palmitoleic acid, which are frequently studied in metabolic research.

Fatty Acid	Systematic Name	Chemical Formula	PubChem CID	Key Structural Features
Palmitic Acid	Hexadecanoic acid	$C_{16}H_{32}O_2$	985	16-carbon saturated fatty acid [1]
Palmitoleic Acid	(9Z)-Hexadec-9-enoic acid	$C_{16}H_{30}O_2$	445638	16-carbon monounsaturated (ω -7) fatty acid [1]
16-oxo-palmitate	16-Oxo hexadecanoic acid	$C_{16}H_{30}O_3$	15931626	Oxidized derivative with a keto group at carbon 16 [2]

Fatty Acid	Key Biological Effects (from in vitro studies)	Research Context
Palmitoleic Acid	Increases lipolysis, fatty acid oxidation, oxygen consumption, and ATP content in white adipocytes; enhances mitochondrial function and energy expenditure [1].	Studied as a "lipokine" for its role in metabolism and potential therapeutic applications [1].

Fatty Acid	Key Biological Effects (from in vitro studies)	Research Context
Palmitic Acid	Used as a common control in experiments; does not typically induce the metabolic enhancements seen with palmitoleic acid [1].	Serves as a saturated fatty acid control in metabolic studies [1].
16-oxo-palmitate	<i>Information not available in search results</i>	<i>Information not available in search results</i>

Experimental Protocols in Metabolic Research

The following are established methodologies for studying fatty acid metabolism, which could be adapted for investigating **16-oxo-palmitate**.

Cell Culture and Treatment

- **Cell Line:** 3T3-L1 pre-adipocytes are commonly used and differentiated into mature white adipocytes [1].
- **Differentiation Protocol:** Induce differentiation 2 days post-confluence using a standard cocktail containing dexamethasone (1 μM), isobutylmethylxanthine (0.5 mM), insulin (1.67 μM), and 10% Fetal Bovine Serum (FBS). After 48 hours, replace the medium with DMEM containing 10% FBS and a lower concentration of insulin (0.41 μM) for maintenance [1].
- **Fatty Acid Treatment:** Treat cells during the differentiation process (e.g., for 9 days) with the fatty acid of interest (e.g., palmitoleic acid at 100-200 μM). Fatty acids are typically complexed with Bovine Serum Albumin (BSA) for delivery. A vehicle control (e.g., 0.05% ethanol) is essential [1].

Key Metabolic Assays

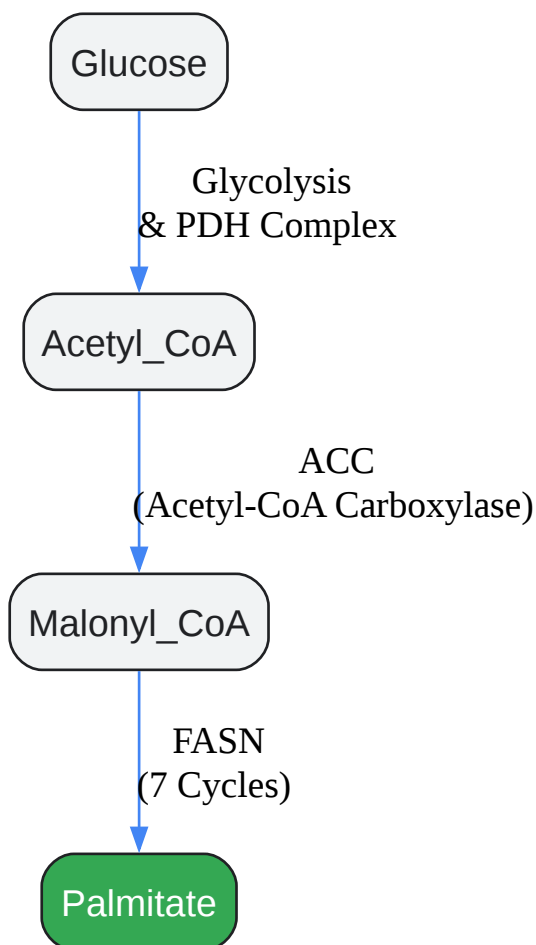
- **Lipolysis Measurement:** Quantify the release of glycerol and free fatty acids into the culture medium using commercial kits. Measurements can be taken under both basal and stimulated (e.g., with isoproterenol) conditions [1].
- **Fatty Acid Oxidation ([1- ^{14}C]-Palmitate Decarboxylation):** Incubate cells with radiolabeled [1- ^{14}C]-palmitate. The evolved $^{14}\text{CO}_2$ is trapped on a filter paper soaked in ethanolamine, and radioactivity is measured with a β -counter [1].

- **Oxygen Consumption Rate (OCR):** Use a specialized analyzer to measure OCR in intact cells as a direct indicator of mitochondrial respiratory activity [1].
- **Acylcarnitine Profiling (Ex vivo Diagnostic Assay):** Incubate whole blood samples with a stable isotope-labeled palmitate (e.g., [16-²H₃, 15-²H₂]-palmitate) for several hours. Analyze the resulting labeled acylcarnitines using tandem mass spectrometry (MS/MS) to identify specific blocks in fatty acid oxidation pathways [3].

Visualizing Key Concepts

The following diagrams, generated using Graphviz, illustrate core concepts and experimental workflows based on the search results.

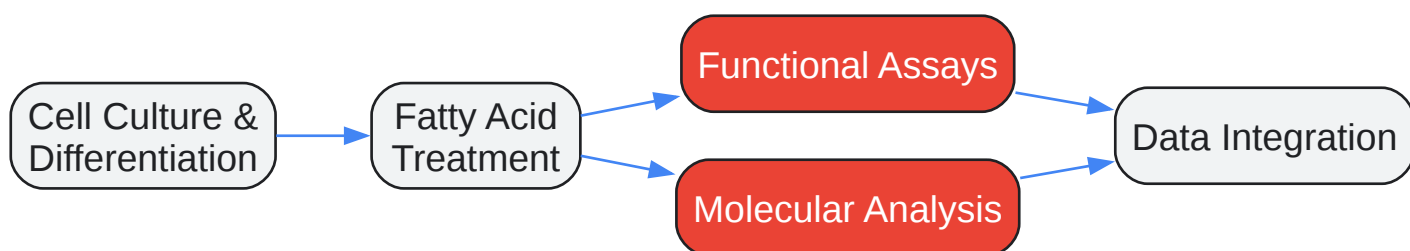
Simplified Fatty Acid Synthesis Pathway



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This diagram outlines the primary biochemical pathway for the *de novo* synthesis of palmitate, the precursor to **16-oxo-palmitate** [4].

Experimental Workflow for Metabolic Phenotyping



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This chart visualizes a standard research approach for profiling the effects of a fatty acid like **16-oxo-palmitate** in a cell model [1].

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References

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To cite this document: Smolecule. [Core Data on Related Palmitate Compounds]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b658841#16-oxo-palmitate-cid-15931626>]

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